

An In-depth Technical Guide to C₇H₇F₃N₂O₂ Derivatives: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	[6-(2,2,2-Trifluoroethoxy)pyridazin-3-yl]methanol
CAS No.:	1247556-04-2
Cat. No.:	B2820389

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This technical guide provides a comprehensive overview of the molecular characteristics, synthesis, and potential applications of C₇H₇F₃N₂O₂ derivatives. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Introduction to the C₇H₇F₃N₂O₂ Core Scaffold

The molecular formula C₇H₇F₃N₂O₂ represents a class of organic compounds with a molecular weight of approximately 224.14 g/mol. [1][2] The presence of a trifluoromethyl (-CF₃) group is a key feature, significantly influencing the electronic properties and metabolic stability of the molecule. [3] This makes these derivatives of particular interest in medicinal chemistry, where the introduction of fluorine-containing groups is a common strategy to enhance the pharmacological properties of drug candidates. [4] The general structure often includes an

aromatic or heteroaromatic ring system, contributing to the diversity and potential biological activity of these compounds.

Isomeric Landscape and Key Derivatives

The formula C₇H₇F₃N₂O₂ can correspond to several structural isomers, each with unique physicochemical properties. Two prominent examples are pyrazole and pyridine-based derivatives.

Table 1: Properties of Key C₇H₇F₃N₂O₂ Isomers

Compound Name	IUPAC Name	Molecular Weight (g/mol)	Core Structure	PubChem CID
Derivative A	ethyl 5-(trifluoromethyl)-1H-pyrazole-3-carboxylate	224.14	Pyrazole	2726919[2]
Derivative B	(2E)-2-(2,2,2-trifluoro-1-nitrosoethylidene)-1H-pyridine;hydrate	224.14	Pyridine	5361454[1]

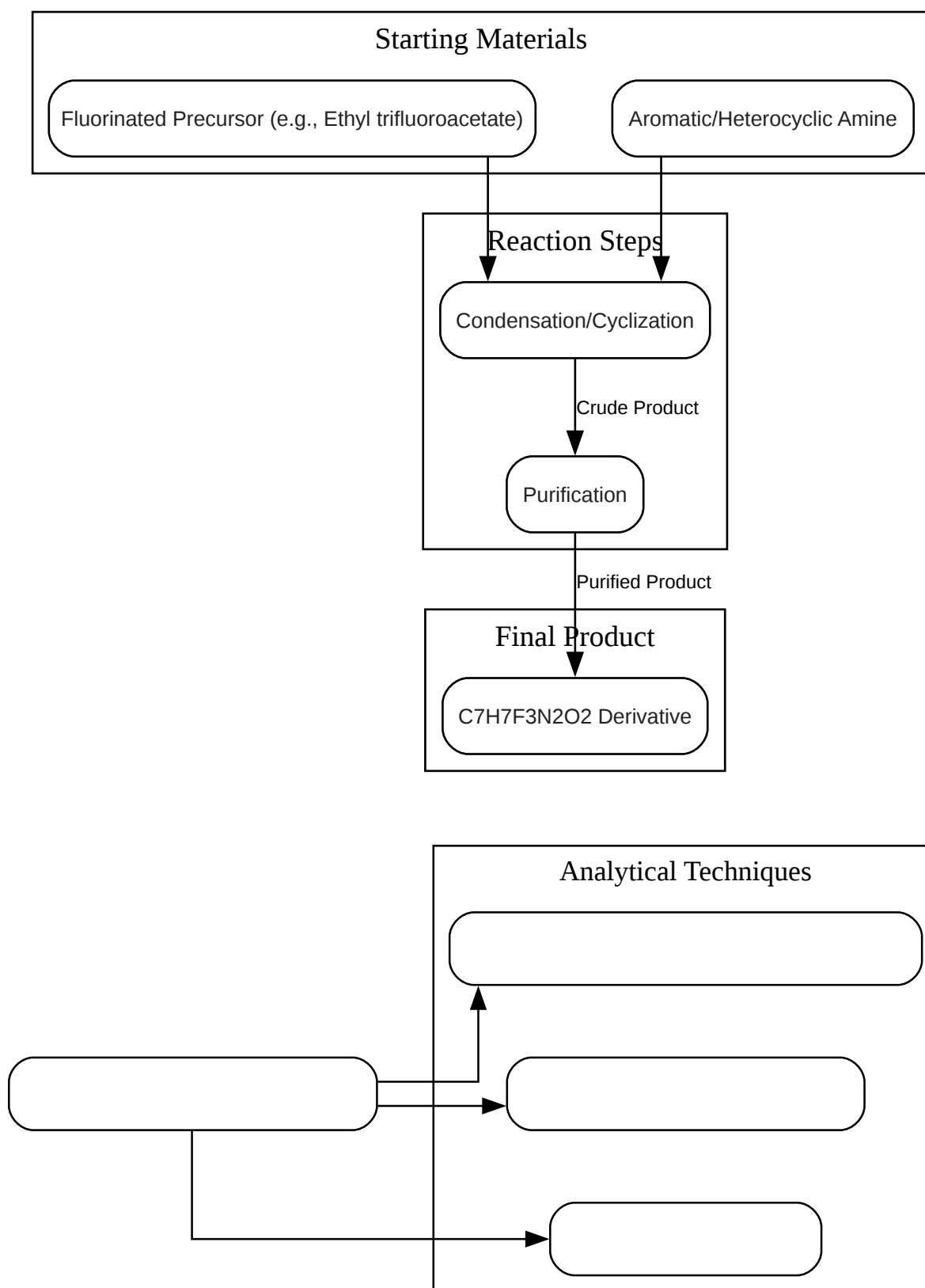
These isomers, while sharing the same molecular formula, exhibit different structural arrangements that can lead to distinct biological activities. For instance, pyrazole derivatives are known scaffolds in the development of various therapeutic agents.[5]

Synthesis and Derivatization Strategies

The synthesis of C₇H₇F₃N₂O₂ derivatives can be achieved through various organic reactions. The specific pathway depends on the desired core structure (e.g., pyrazole, pyridine).

General Synthetic Workflow

A common approach involves the use of fluorinated building blocks and cyclization reactions to construct the heterocyclic core. The introduction of the trifluoromethyl group can be accomplished using various trifluoromethylation reagents.[6]



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Sources

- [1. CID 5361454 | C7H7F3N2O2 | CID 5361454 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 1H-Pyrazole-3-carboxylic acid, 5-\(trifluoromethyl\)-, ethyl ester | C7H7F3N2O2 | CID 2726919 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. chemrxiv.org \[chemrxiv.org\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. Rapid and Efficient Trifluoromethylation of Aromatic and Heteroaromatic Compounds Using Potassium Trifluoroacetate Enabled by a Flow System - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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